

Field Trial Protocols for Assessing Flucarbazono-Sodium Performance

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Compound of Interest

Compound Name: *Flucarbazono-sodium*

Cat. No.: *B066229*

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These application notes provide detailed protocols for conducting field trials to evaluate the performance of **Flucarbazono-sodium**, a selective post-emergence herbicide. **Flucarbazono-sodium** is utilized for the control of grass and broadleaf weeds in wheat crops, including durum and spring wheat.^{[1][2]} Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in susceptible plants.^{[2][3]}

Data Presentation

The following tables summarize quantitative data from various field trials, demonstrating the efficacy of **Flucarbazono-sodium** on key weed species and its impact on wheat yield.

Table 1: Efficacy of **Flucarbazono-sodium** on Wild Oat (*Avena fatua*)

Application Rate (g a.i./ha)	Weed Growth Stage	% Control of Wild Oat	Reference
8.18	2-3 leaf	GR ₅₀ (Susceptible Population)	[4]
15	Not Specified	>85%	[5]
30	Not Specified	>90%	[5]
47.91	2-3 leaf	GR ₅₀ (Resistant Population)	[4]

*GR₅₀: The dose required to reduce plant growth by 50%.

Table 2: Efficacy of **Flucarbazone-sodium** on Various Weed Species in Spring Wheat

Weed Species	Application Rate (g a.i./ha)	% Control	Days After Treatment (DAT)	Reference
Green Foxtail (Setaria viridis)	15	Data not specified	Not Specified	[5]
Kochia (Kochia scoparia)	Not Specified	83% (in tank-mix)	34	[6]
Wild Buckwheat (Polygonum convolvulus)	Not Specified	68% (in tank-mix)	34	[6]
Tame Buckwheat	Not Specified	79% (in tank-mix)	30	[7]

Table 3: Impact of **Flucarbazone-sodium** on Spring Wheat Yield

Treatment	Application Rate (g a.i./ha)	Wheat Yield (bu/A)	Reference
Untreated Check	0	Data not specified	[6]
Flucarbazone-sodium (as part of a tank-mix)	Not Specified	Yields were similar across effective herbicide treatments	[6][7]

Experimental Protocols

Detailed methodologies for conducting field trials to assess the performance of **Flucarbazone-sodium** are provided below. These protocols are designed to ensure robust and reliable data collection.

Protocol 1: Evaluating the Efficacy of Flucarbazone-sodium on Grass and Broadleaf Weeds

1. Objective: To determine the dose-dependent efficacy of post-emergence application of **Flucarbazone-sodium** on key weed species in spring wheat.

2. Experimental Design:

- Trial Layout: Randomized Complete Block Design (RCBD) with a minimum of four replications.[8]
- Plot Size: Minimum of 10 ft by 24 ft to allow for representative weed populations and minimize edge effects.[9]
- Treatments:
 - Untreated Control (weedy check).
 - **Flucarbazone-sodium** at a range of application rates (e.g., 15, 30, and 60 g a.i./ha). It is recommended to include a rate that is twice the proposed label rate for crop tolerance assessment.[8]
 - A commercial standard herbicide for comparison.

3. Site Selection and Preparation:

- Select a field with a known history of uniform infestation of target weeds such as wild oat (*Avena fatua*), green foxtail (*Setaria viridis*), kochia (*Kochia scoparia*), or wild buckwheat (*Polygonum convolvulus*).
- Ensure uniform soil type and fertility across the trial area.
- Prepare the seedbed according to local agricultural practices for spring wheat.

4. Crop and Weed Management:

- Crop: Sow a certified spring wheat variety at a locally recommended seeding rate.
- Weed Growth Stage: Apply treatments when the target grass weeds are at the 1-4 leaf stage and broadleaf weeds are at the 2-6 leaf stage for optimal control.[\[10\]](#)

5. Herbicide Application:

- Equipment: Use a calibrated research plot sprayer with flat-fan nozzles to ensure uniform coverage. A spray volume of 10 gallons per acre at 30 psi is recommended.[\[9\]](#)
- Adjuvant: Include a non-ionic surfactant (NIS) at a concentration of 0.25% v/v unless the product label specifies otherwise.[\[10\]](#)
- Application Timing: Apply post-emergence when the wheat crop is at the 1-4 leaf, 2 tiller stage.[\[10\]](#) Note the environmental conditions at the time of application, including air temperature, relative humidity, and wind speed.[\[6\]](#)

6. Data Collection:

- Weed Control Efficacy: Visually assess the percentage of weed control for each species at 7, 14, 21, and 28 days after treatment (DAT) compared to the untreated control plots.
- Weed Biomass: At 28 DAT, collect above-ground weed biomass from a designated quadrat within each plot. Dry the biomass to a constant weight and record.

- Crop Injury: Visually assess crop injury (phytotoxicity) at 7, 14, and 21 DAT using a scale of 0% (no injury) to 100% (crop death).

7. Statistical Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means at a significance level of $p < 0.05$.

Protocol 2: Assessing Wheat Crop Tolerance to Flucarbazone-sodium

1. Objective: To evaluate the tolerance of different spring wheat varieties to post-emergence applications of **Flucarbazone-sodium**.

2. Experimental Design:

- Trial Layout: Split-plot design with wheat varieties as the main plots and herbicide treatments as the sub-plots, with at least four replications.
- Plot Size: As per Protocol 1.
- Treatments:
 - Untreated Control.
 - **Flucarbazone-sodium** at the recommended label rate.
 - **Flucarbazone-sodium** at twice the recommended label rate to assess the margin of crop safety.[8]

3. Site Selection and Crop Management:

- Select a relatively weed-free site to minimize the confounding effects of weed competition on crop growth.
- Sow a range of commercially relevant spring wheat varieties.

4. Herbicide Application:

- Apply treatments at the recommended crop stage as specified on the product label (typically 1-4 leaf, 2 tillers).[10]

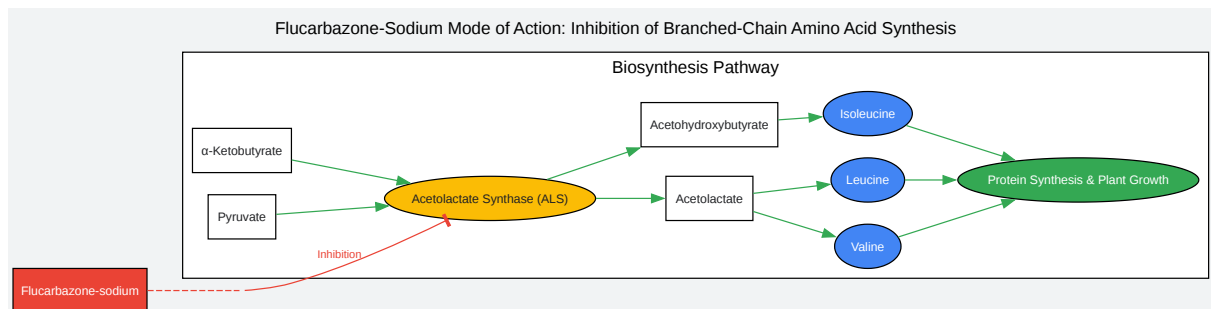
5. Data Collection:

- Crop Injury: Visually assess phytotoxicity symptoms such as stunting, chlorosis, and necrosis at 7, 14, and 21 DAT.
- Plant Height: Measure the height of ten randomly selected wheat plants per plot at key growth stages.
- Crop Yield: Harvest the entire plot using a small-plot combine and determine the grain yield, adjusted for moisture content.
- Yield Components: If required, collect subsamples to determine yield components such as thousand-kernel weight and the number of spikes per unit area.

6. Statistical Analysis:

- Analyze the data using ANOVA for a split-plot design.
- Determine the significance of the main effects (variety and herbicide treatment) and their interaction.

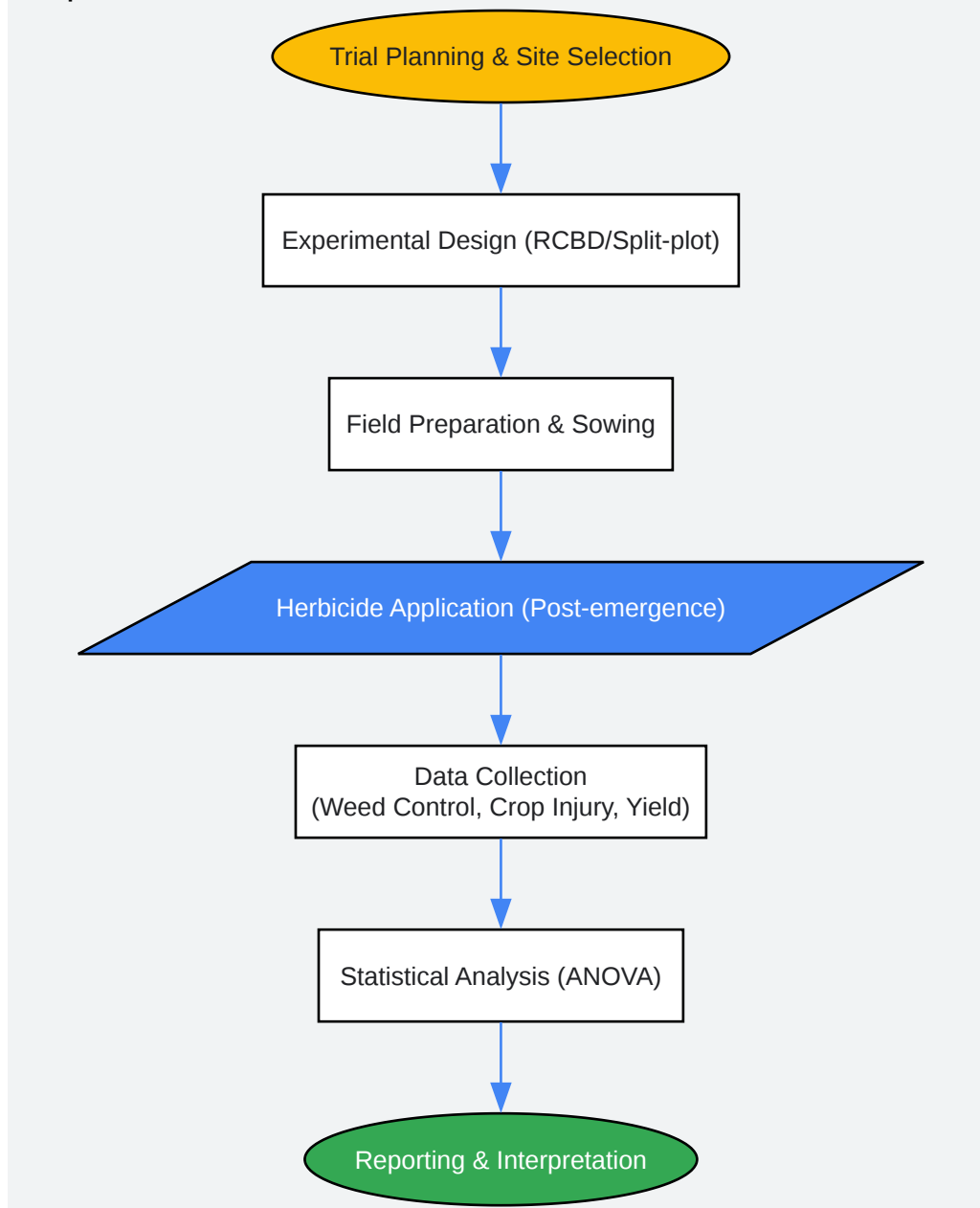
Mandatory Visualization



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Caption: **Flucarbazone-sodium** inhibits the ALS enzyme, blocking amino acid synthesis and plant growth.

Experimental Workflow for Flucarbazone-sodium Field Trials



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Caption: A generalized workflow for conducting **Flucarbazone-sodium** herbicide field trials.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. Flucarbazon-sodium (Ref: BAY MKH 6562) [item.herts.ac.uk]
- 3. Flucarbazon-sodium | [engebiotech.com]
- 4. Investigation of resistance mechanisms to flucarbazon-sodium in wild oat (*Avena fatua* L.) from China - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [ndsu.edu](https://www.ndsu.edu) [[ndsu.edu](https://www.ndsu.edu)]
- 7. Postemergence Weed Control in Spring Wheat at Hettinger, ND, 2025. | NDSU Agriculture [[ndsu.edu](https://www.ndsu.edu)]
- 8. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 9. Agronomic performance of wheat under post-emergence herbicide application [[redalyc.org](https://www.redalyc.org)]
- 10. [vikingcropproduction.com](https://www.vikingcropproduction.com) [[vikingcropproduction.com](https://www.vikingcropproduction.com)]
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